

An In-depth Technical Guide to the Safe Handling of Diisobutyldimethoxysilane

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Compound of Interest

Compound Name: Diisobutyldimethoxysilane

Cat. No.: B092060

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **Diisobutyldimethoxysilane** (CAS No. 17980-32-4), a versatile organosilane compound used in various industrial and research applications, including as a catalyst component and in the synthesis of high-performance polymers.^[1]^[2] Adherence to the following procedures is critical to ensure the safety of laboratory and manufacturing personnel.

Chemical and Physical Properties

Diisobutyldimethoxysilane is a clear, colorless liquid.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Diisobutyldimethoxysilane**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₄ O ₂ Si	[1][3][4][5]
Molecular Weight	204.38 g/mol	[1][3][4]
Physical State	Clear, colorless liquid	[1]
Boiling Point	188 °C (370.4 °F)	[1][3]
Melting Point	< -78 °C	[3][6]
Density	0.863 g/cm ³ at 20 °C (68 °F)	[1][3]
Vapor Pressure	0.75 hPa (at 25 °C)	[3][6]
Flash Point	62 °C (143.6 °F)	[1][3]
Autoignition Temperature	255 °C	[3][6]
Solubility	Reacts with water/moisture	[1][7]

Hazard Identification and Classification

Diisobutyldimethoxysilane is classified as a hazardous substance. The primary hazards are skin and eye irritation.[4][8] It is also hazardous to the aquatic environment with long-lasting effects.[1][3] A critical hazard to note is that this compound reacts with water and moisture to liberate methanol, which can have chronic effects on the central nervous system and may cause drowsiness, unconsciousness, blindness, and death if swallowed.[8]

Table 2: GHS Hazard Classification for **Diisobutyldimethoxysilane**

Hazard Class	Hazard Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4] [8]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[4] [8]
Hazardous to the Aquatic Environment, Long-term Hazard	Chronic 2	H411: Toxic to aquatic life with long lasting effects	[3] [6]

Toxicological Data

The acute toxicity of **Diisobutyldimethoxysilane** is considered minimal based on animal studies.[\[1\]](#)

Table 3: Acute Toxicity of **Diisobutyldimethoxysilane**

Route	Species	Value	Source(s)
Oral	Rat	LD50 > 2000 mg/kg	[1]
Dermal	Rat	LD50 > 2000 mg/kg	[1]

Occupational Exposure Limits

There are no established specific occupational exposure limits (e.g., PEL, TLV) for **Diisobutyldimethoxysilane**. However, due to its hydrolysis to methanol, the exposure limits for methanol should be considered.[\[8\]](#)

Table 4: Occupational Exposure Limits for Methanol (Hydrolysis Product)

Organization	Limit Type	Value	Source(s)
ACGIH	TWA	200 ppm	[8]
ACGIH	STEL	250 ppm	[8]
NIOSH	REL (TWA)	200 ppm (260 mg/m ³)	[8]
NIOSH	REL (STEL)	250 ppm (325 mg/m ³)	[8]
OSHA	PEL (TWA)	200 ppm (260 mg/m ³)	[8]

Safe Handling and Storage Protocols

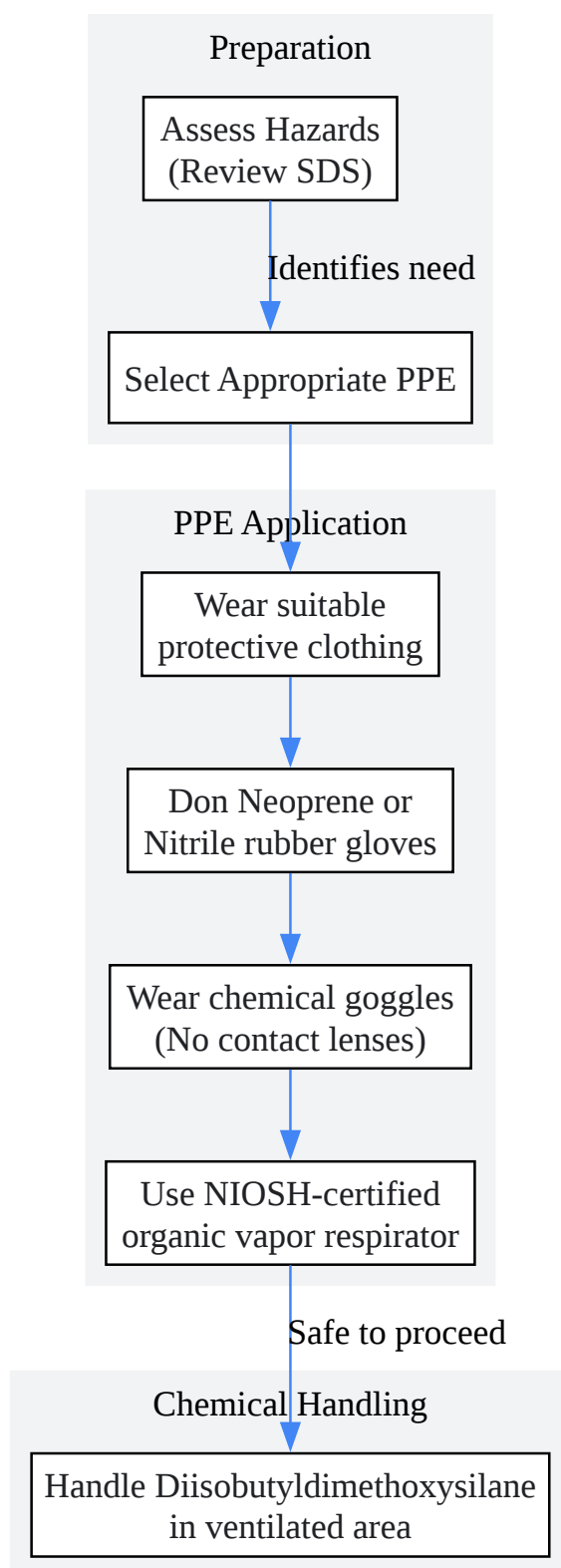
Proper handling and storage are essential to minimize exposure and maintain the integrity of the chemical.

5.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to prevent the accumulation of vapors.[8]
- Provide local exhaust or general room ventilation.[8]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[8]

5.2. Personal Protective Equipment (PPE)

A detailed workflow for donning and using PPE is illustrated in the diagram below.



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Caption: Workflow for selecting and using Personal Protective Equipment.

- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[8]
- Eye Protection: Chemical goggles are required. Contact lenses should not be worn when handling this chemical.[8]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[8]
- Respiratory Protection: A NIOSH-certified organic vapor (black cartridge) respirator should be used if ventilation is inadequate or for spill response.[8]

5.3. Hygiene Measures

- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[8]
- Wash contaminated clothing before reuse.[8]

5.4. Storage

- Store in a cool, well-ventilated place away from heat and sources of ignition.[1]
- Keep containers tightly closed to prevent contact with moisture, with which it reacts.[1][8]
- Incompatible materials include moisture and water.[8]

Emergency Procedures

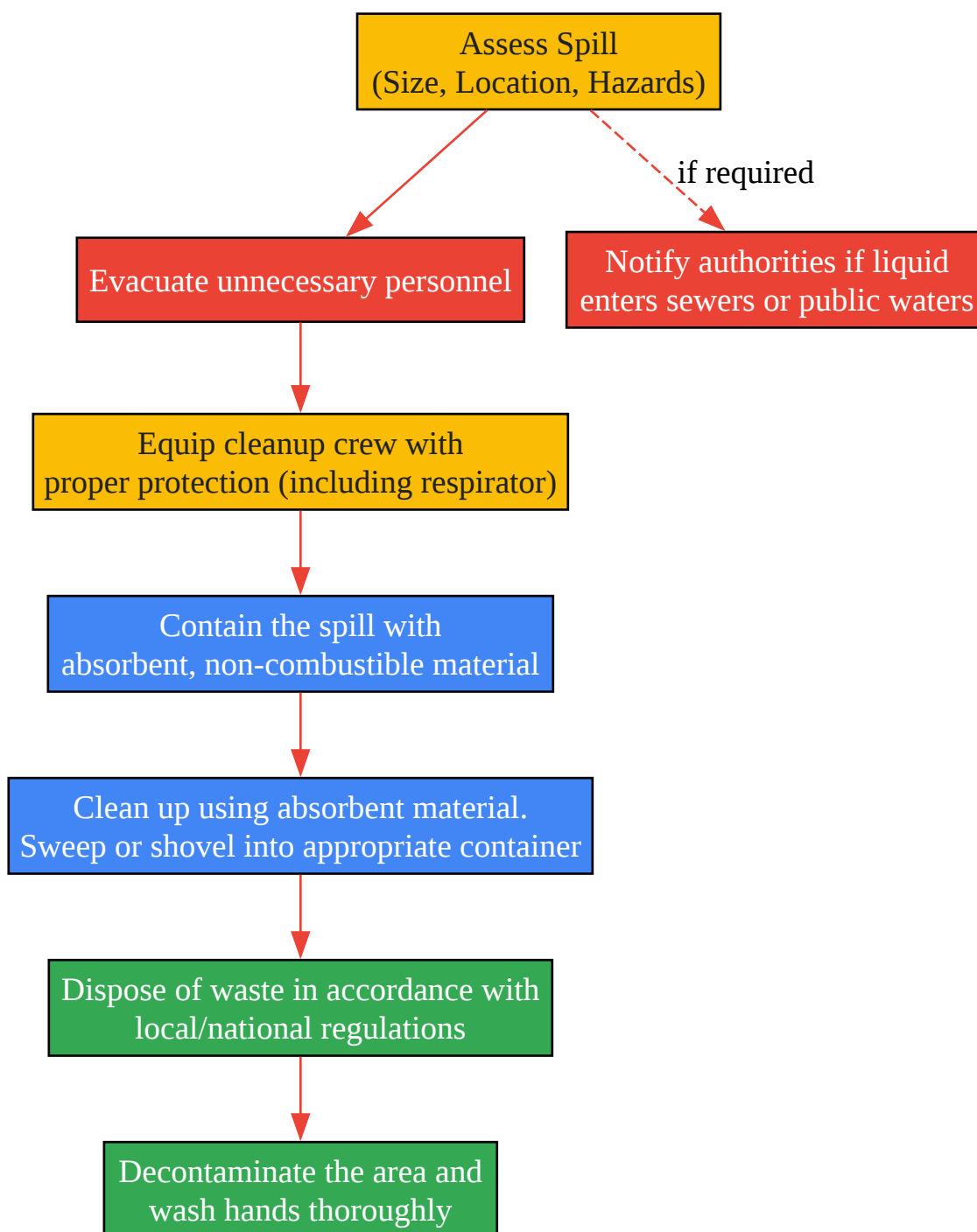
6.1. First-Aid Measures

- Inhalation: Remove the individual to fresh air and keep them at rest. If the person feels unwell, seek medical advice.[8] Symptoms of overexposure may include coughing, headache, and nausea.[8]
- Skin Contact: Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[8]
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[8]

- Ingestion: Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[8] This product reacts with water in the stomach to form methanol. Methanol poisoning is evidenced by visual disturbances, metabolic acidosis, and formic acid in the urine.[8]

6.2. Spill Response Protocol

In the event of a spill, follow the logical workflow outlined below.



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Caption: Logical workflow for responding to a chemical spill.

- Emergency Procedures: Evacuate unnecessary personnel from the area.[8]

- Protective Equipment: Ensure the cleanup crew is equipped with proper protection, including respiratory protection.[8]
- Environmental Precautions: Prevent the spill from entering sewers and public waters. If this occurs, notify the relevant authorities.[8]
- Methods for Cleaning Up: Use an absorbent, non-combustible material (e.g., sand, earth) to collect the spill. Sweep or shovel the material into an appropriate container for disposal.[8][9]

6.3. Firefighting Measures

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical extinguishers.[8]
- Fire Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to high temperatures or open flames.[8]
- Firefighting Instructions: Use a water spray to cool exposed surfaces. Exercise caution and do not enter the fire area without proper protective equipment, including respiratory protection.[8]

Disposal Considerations

- Dispose of **Diisobutyldimethoxysilane** and its containers in a safe manner in accordance with local, state, and federal regulations.[1][8]
- The material may be incinerated.[8]
- Avoid release to the environment.[1]

This technical guide is intended to provide essential safety and handling information for **Diisobutyldimethoxysilane**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and proper training in chemical handling procedures. Always consult the most current SDS for this chemical before use.

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